

Mepixanox: An Obscure Respiratory Stimulant with Limited Research Data

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Compound of Interest

Compound Name: Mepixanox

Cat. No.: B1676279

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Despite a comprehensive search of scientific literature and chemical databases, detailed information regarding **Mepixanox** (also known as Pimexone) as a tool compound for respiratory control research is exceptionally scarce. While classified as a respiratory stimulant, its specific mechanism of action, quantitative data on its efficacy, and established experimental protocols are not available in publicly accessible research. This lack of information suggests that **Mepixanox** may be an older, less-studied compound that has not been widely adopted in modern respiratory research.

Mepixanox is identified as a xanthone derivative with the IUPAC name 3-Methoxy-4-(piperidin-1-ylmethyl)-9H-xanthen-9-one[1][2][3]. Chemical and drug databases list it as a respiratory stimulant or analeptic agent, but do not provide details on its pharmacological targets or its effects on respiratory physiology[1][4]. A 1968 study on xanthone derivatives indicated central stimulating and analeptic activities for this class of compounds in general, but did not specifically mention **Mepixanox** or provide mechanistic insights that would be necessary for designing and interpreting experiments.

The broader class of compounds, xanthines (note the distinction from xanthenes), are well-known respiratory stimulants. Xanthine derivatives like theophylline and caffeine act as bronchodilators and stimulants of the central nervous system. Their primary mechanism of action involves the inhibition of phosphodiesterase, leading to an increase in cyclic AMP, and antagonism of adenosine receptors. This contrasts with the limited information available for the xanthone derivative **Mepixanox**.

Challenges in Providing Detailed Application Notes for Mepixanox

The core requirements of the user request—detailed application notes, structured quantitative data, experimental protocols, and signaling pathway diagrams—cannot be fulfilled for **Mepixanox** due to the following reasons:

- **Lack of Mechanism of Action Data:** There are no available studies detailing the specific molecular targets of **Mepixanox**. It is unknown whether it acts on ion channels, receptors, or other signaling molecules involved in respiratory control.
- **Absence of Quantitative Data:** No published IC50, EC50, or other quantitative values are available to assess the potency and efficacy of **Mepixanox**.
- **No Published Experimental Protocols:** Detailed methodologies for in vitro or in vivo experiments using **Mepixanox** are not described in the scientific literature.

Alternative Tool Compounds for Respiratory Control Research

For researchers, scientists, and drug development professionals interested in studying respiratory control, several well-characterized tool compounds are available. These compounds have established mechanisms of action and a wealth of published data and protocols.

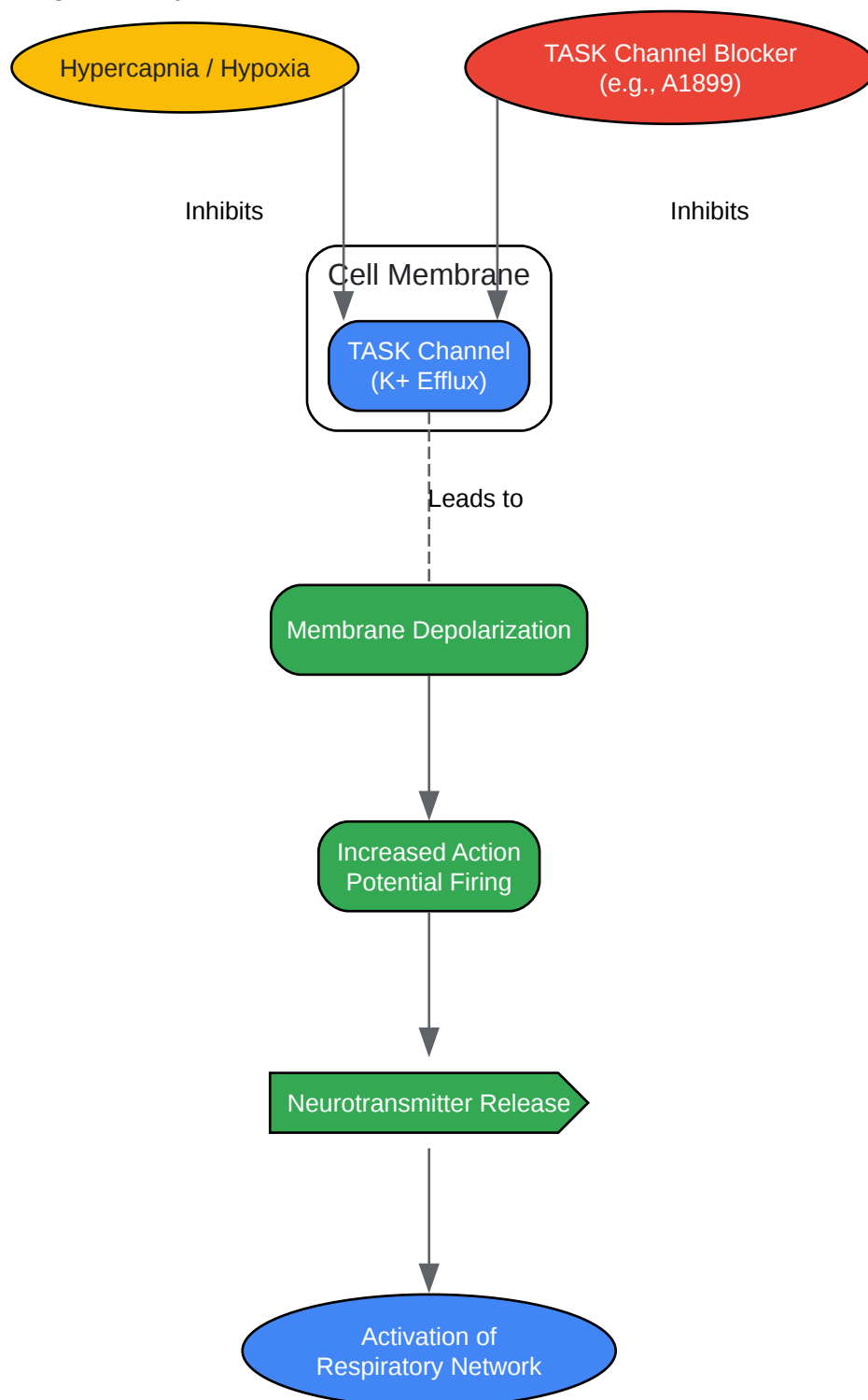
Well-Characterized Respiratory Stimulants:

Compound Class	Example Compound	Mechanism of Action	Common Research Applications
Ampakines	CX717, Farampator	Positive allosteric modulators of AMPA receptors, enhancing glutamatergic neurotransmission in respiratory centers.	Studying central respiratory drive, reversal of opioid-induced respiratory depression.
Carotid Body Stimulants	Doxapram, Almitrine	Doxapram is a non-selective CNS stimulant that also acts on peripheral chemoreceptors. Almitrine is a selective peripheral chemoreceptor agonist.	Investigating the role of peripheral chemoreceptors in respiratory control, studies on hypoxia.
TASK Channel Blockers	A1899, PK-THPP	Blockade of TWIK-related acid-sensitive K ⁺ (TASK) channels, which are involved in sensing changes in pH and oxygen levels in chemosensitive neurons.	Research into central and peripheral chemoreception and the cellular mechanisms of respiratory control.
Xanthine Derivatives	Theophylline, Caffeine	Adenosine receptor antagonists and phosphodiesterase inhibitors.	Studies on bronchospasm, central respiratory control, and neonatal apnea.

Example Signaling Pathway and Experimental Workflow for a Generic TASK Channel Blocker

To illustrate the type of detailed information available for alternative compounds, below are example diagrams for a generic TASK channel blocker used in respiratory control research.

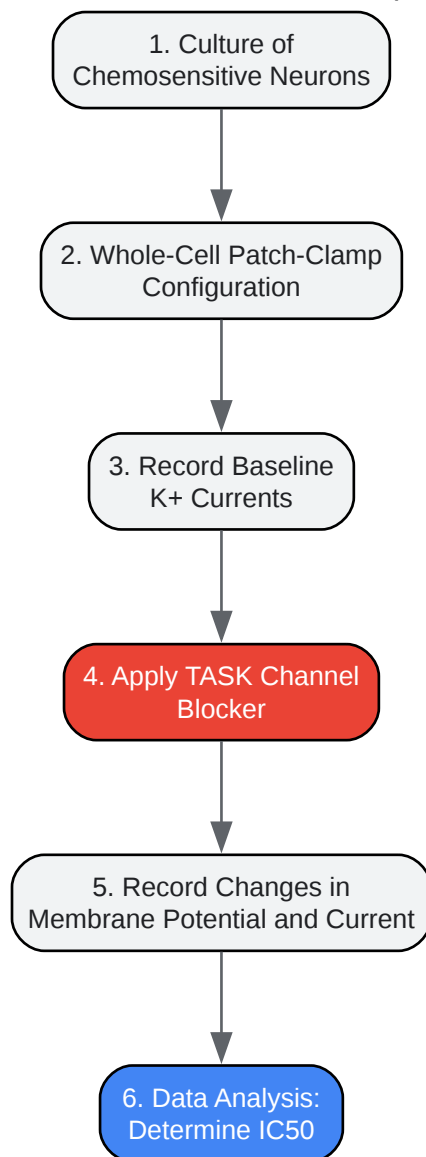
Signaling Pathway of a TASK Channel Blocker in a Chemosensitive Neuron



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Caption: Signaling pathway of a TASK channel blocker.

Experimental Workflow: In Vitro Patch-Clamp Electrophysiology



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Caption: In vitro patch-clamp experimental workflow.

In conclusion, while **Mepixanox** is noted in some chemical registries, its absence from the detailed scientific literature makes it unsuitable for use as a well-characterized tool compound in respiratory control research at this time. Researchers are advised to consider the alternative compounds listed above, for which extensive data and established protocols are available.

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References

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